

A Comparative Environmental Impact Assessment: Celangulin XIX vs. Neonicotinoids

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Compound of Interest

Compound Name: *Celangulin XIX*

Cat. No.: *B15135923*

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The search for effective and environmentally benign insecticides is a critical endeavor in modern agriculture and public health. This guide provides a comparative environmental impact assessment of **Celangulin XIX**, a botanical insecticide derived from *Celastrus angulatus*, and neonicotinoids, a widely used class of synthetic insecticides. While neonicotinoids have come under intense scrutiny for their environmental repercussions, the profile of newer compounds like **Celangulin XIX** is still emerging. This document aims to synthesize the available experimental data to offer an objective comparison, highlighting both what is known and where significant data gaps exist.

Executive Summary

Neonicotinoids, despite their efficacy against a broad spectrum of pests, have been extensively documented to have detrimental effects on a wide array of non-target organisms and to persist in the environment. In contrast, **Celangulin XIX**, a member of the celangulin family of compounds, is positioned as a potentially more environmentally friendly alternative. However, a stark disparity in the volume of research exists. The environmental impact of neonicotinoids has been the subject of thousands of studies, providing a robust dataset for risk assessment.

Conversely, publicly available data on the specific environmental impact of **Celangulin XIX** is exceptionally scarce, necessitating a cautious approach and underscoring the urgent need for further research. This guide presents the available data, emphasizing the known risks of neonicotinoids and the current, limited understanding of **Celangulin XIX**'s environmental profile.

Comparative Quantitative Data

The following tables summarize the available quantitative data on the toxicity and environmental persistence of neonicotinoids and the limited data for celangulins. It is crucial to note that the data for "Celangulin" is not specific to **Celangulin XIX** and is derived from a study on a non-target ant species.

Table 1: Acute Toxicity to Non-Target Organisms

Compound Class	Compound Example	Non-Target Organism	Endpoint	Toxicity Value
Neonicotinoids	Imidacloprid	Honeybee (<i>Apis mellifera</i>)	48h Oral LD ₅₀	5 - 70 ng/bee[1]
Imidacloprid	Honeybee (<i>Apis mellifera</i>)	48h Contact LD ₅₀	24 ng/bee[1]	
Imidacloprid	Bobwhite Quail (<i>Colinus virginianus</i>)	14d Oral LD ₅₀	152 mg/kg[1]	
Clothianidin	Eared Dove (<i>Zenaida auriculata</i>)	Oral LD ₅₀	4248 mg/kg[2][3]	
Thiamethoxam	Eared Dove (<i>Zenaida auriculata</i>)	Oral LD ₅₀	4366 mg/kg	
Imidacloprid	Daphnia magna (aquatic crustacean)	48h EC ₅₀	>400,000 µg/L (practically non-toxic)	
Clothianidin	Daphnia magna (aquatic crustacean)	48h EC ₅₀	>400,000 µg/L (practically non-toxic)	
Thiamethoxam	Aquatic invertebrates (various)	Chronic NOEC	Low µg/L range	
Celangulins	Celangulin (unspecified)	Red Imported Fire Ant (<i>Solenopsis invicta</i>)	24h Contact LD ₅₀	0.046 ng/ant

LD₅₀ (Lethal Dose 50): The dose required to kill 50% of a test population. EC₅₀ (Effective Concentration 50): The concentration that causes a defined effect in 50% of a test population

(e.g., immobilization for Daphnia). NOEC (No Observed Effect Concentration): The highest tested concentration at which no statistically significant effect is observed.

Table 2: Environmental Persistence

Compound Class	Compound Example	Matrix	Endpoint	Value
Neonicotinoids	Imidacloprid	Soil	Half-life (DT ₅₀)	28 - 1250 days
	Clothianidin	Soil	Half-life (DT ₅₀)	148 - 6931 days
	Thiamethoxam	Soil	Half-life (DT ₅₀)	7 - 353 days
	Imidacloprid	Water (Photolysis)	Half-life (DT ₅₀)	<3 hours
	Celangulins	Celangulin XIX	-	No data available

DT₅₀ (Dissipation Time 50): The time required for 50% of the initial concentration of a substance to dissipate.

Signaling Pathways and Mechanisms of Action

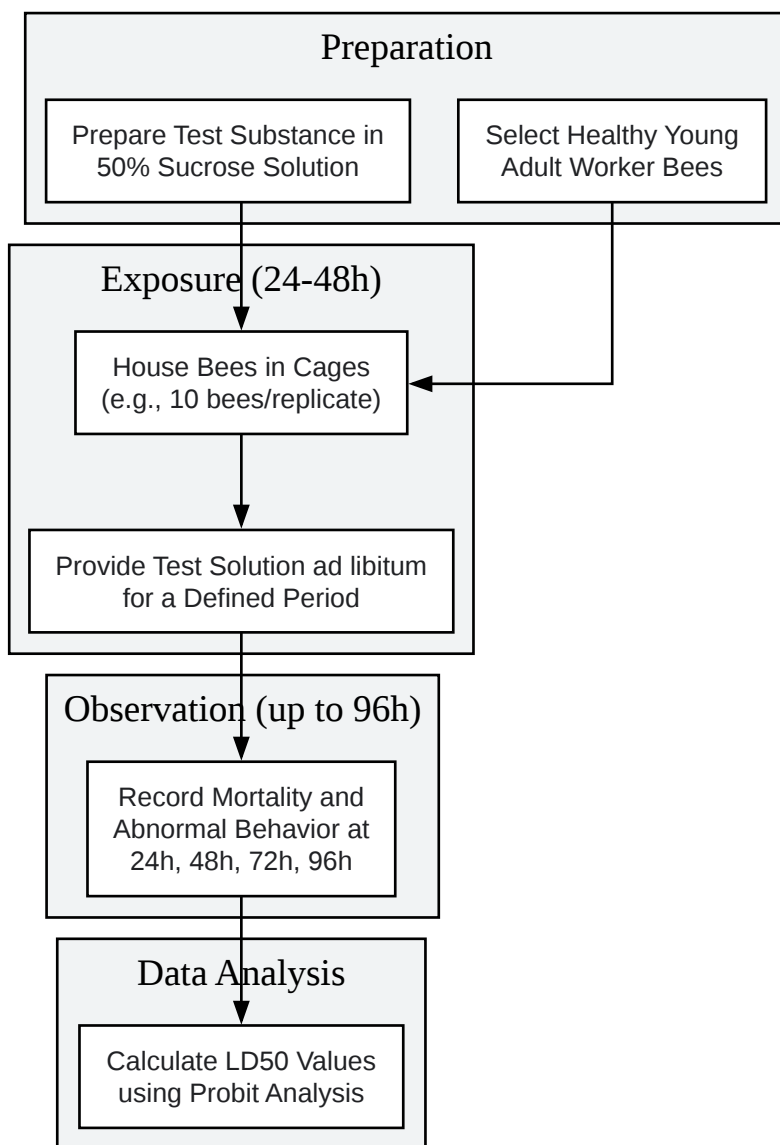
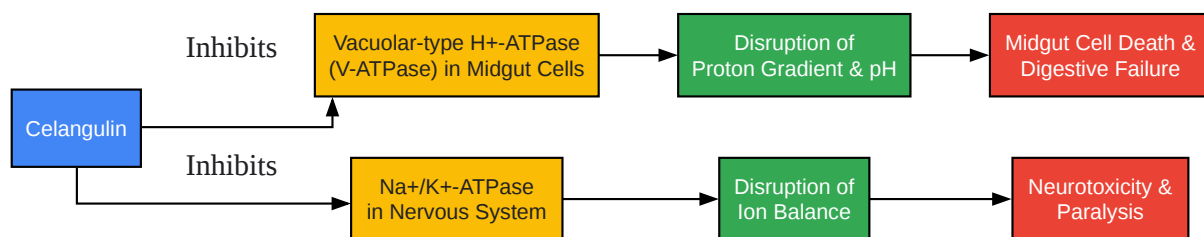
The differing modes of action of neonicotinoids and celangulins are fundamental to understanding their selective toxicity and potential non-target effects.



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Neonicotinoid Mechanism of Action

Neonicotinoids act as agonists of the nicotinic acetylcholine receptors (nAChRs) in the central nervous system of insects. Their high affinity for insect nAChRs over vertebrate nAChRs is the basis for their selective toxicity. By irreversibly binding to these receptors, they cause continuous nerve stimulation, leading to paralysis and death.



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